

Quinizarin: A Versatile Complexing Agent for Metal Ion Detection

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Compound of Interest					
Compound Name:	Quinizarin				
Cat. No.:	B147793	Get Quote			

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Quinizarin (1,4-dihydroxyanthraquinone) is a robust and versatile organic compound that has garnered significant attention as a chromogenic and fluorogenic complexing agent for the detection of a wide array of metal ions. Its ability to form stable, colored, and often fluorescent complexes with various metal cations makes it a valuable tool in diverse fields, including environmental monitoring, pharmaceutical analysis, and clinical diagnostics. The formation of these complexes leads to distinct changes in the spectral properties of **quinizarin**, which can be readily quantified using spectrophotometry and fluorometry. This document provides detailed application notes and protocols for the use of **quinizarin** and its derivatives in the detection of several metal ions, including Aluminum (Al³⁺), Magnesium (Mg²⁺), Lithium (Li⁺), Iron (Fe³⁺), and Boron (B³⁺).

Principle of Detection

The fundamental principle behind the use of **quinizarin** as a metal ion sensor lies in its molecular structure. The presence of two hydroxyl (-OH) groups and two carbonyl (C=O) groups in close proximity allows **quinizarin** to act as a bidentate chelating agent. Upon interaction with a metal ion, the hydroxyl protons are displaced, and the metal ion coordinates with the resulting phenolate oxygen atoms and the adjacent carbonyl oxygen atoms. This complexation alters the electronic structure of the **quinizarin** molecule, leading to a shift in its



maximum absorption wavelength (λ max) and, in some cases, inducing or enhancing fluorescence. The intensity of the color or fluorescence produced is directly proportional to the concentration of the metal ion, enabling quantitative analysis.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the detection of various metal ions using **quinizarin** and its derivatives.

Metal Ion	Reagent	Method	λmax (nm)	Linear Range	Limit of Detection (LOD)	Molar Absorptiv ity (ε) (L mol ⁻¹ cm ⁻¹)
Al ³⁺	Quinizarin	Spectropho tometry (Cloud Point Extraction)	-	3.33 - 166.67 ng/mL[1]	2.09 ng/mL[1]	-
Mg²+	Quinalizari n	Spectropho tometry	590	0.6 - 10.20 μg/mL	-	-
Li+	Quinizarin	Spectropho tometry	601[2][3]	14 - 250 ppb[2]	-	-
Li+	Quinizarin	Spectrofluo rometry	Ex: 602, Em: 670	2 - 40 μg/L (aqueous) [3]	-	-
Boron	Quinalizari n	Spectropho tometry	620	0.25 - 2.5 μg/mL	-	2.23 x 10 ³
Fe ³⁺	Quinizarin- 2-sulphonic acid	Spectropho tometry	-	-	-	-

Experimental Protocols



Spectrophotometric Determination of Aluminum (Al³+) using Cloud Point Extraction

This protocol is based on the preconcentration of Al³⁺ by cloud point extraction after forming a complex with **quinizarin**.

Reagents:

- Quinizarin (QUIN) solution (0.1 mM): Prepare by dissolving the appropriate amount of quinizarin in a suitable solvent (e.g., ethanol).
- Triton X-114 solution (0.1% w/v): Prepare by dissolving 0.1 g of Triton X-114 in 100 mL of deionized water.
- Buffer solution (pH 5.5): Prepare a suitable buffer, such as acetate buffer, and adjust the pH to 5.5.
- Standard Aluminum (Al³⁺) solution: Prepare a stock solution of Al³⁺ and dilute to obtain working standards.

Procedure:

- To a 10 mL centrifuge tube, add 5 mL of the sample solution containing Al3+.
- Add 1 mL of the pH 5.5 buffer solution.
- Add 1 mL of the 0.1 mM quinizarin solution.
- Add 1 mL of the 0.1% (w/v) Triton X-114 solution.
- Mix the solution thoroughly.
- Incubate the mixture in a water bath at a temperature that induces clouding of the Triton X-114 (typically around 40-50 °C) for a specified time to ensure phase separation.
- Centrifuge the cloudy solution to separate the surfactant-rich phase (containing the Al³⁺-quinizarin complex) from the aqueous phase.



- Discard the aqueous phase.
- Dissolve the surfactant-rich phase in a suitable solvent (e.g., ethanol) to a final volume of 1 mL.
- Measure the absorbance of the solution at the λmax of the Al³⁺-quinizarin complex against a reagent blank.
- Construct a calibration curve using standard Al³⁺ solutions and determine the concentration of Al³⁺ in the sample.

Spectrophotometric Determination of Magnesium (Mg²⁺) using Quinalizarin

This method involves the formation of a colored complex between Mg²⁺ and quinalizarin, followed by solvent extraction.

Reagents:

- Quinalizarin Solution (0.01% w/v): Dissolve 10 mg of Quinalizarin in 100 mL of ethanol.[1]
- Buffer Solution (pH 9.5): Prepare an ammonium chloride/ammonia buffer and adjust the pH to 9.5.[1]
- · Chloroform: Analytical grade.
- Standard Magnesium (Mg²⁺) solution: Prepare a stock solution of a magnesium salt and dilute to create working standards in the range of 0.6 to 10.20 μg/mL.[1]

Procedure:

- Take a known volume of the sample or standard solution.
- Adjust the pH of the solution to 9.5 using the buffer solution.
- Add a specific volume of the ethanolic quinalizarin solution.



- Extract the Mg²⁺-quinalizarin complex into a known volume of chloroform by vigorous shaking in a separatory funnel.
- Allow the layers to separate and collect the organic phase.
- Measure the absorbance of the bluish-violet complex in the chloroform layer at 590 nm against a reagent blank.[1]
- Prepare a calibration curve by plotting absorbance versus the concentration of the magnesium standards.
- Determine the concentration of magnesium in the unknown sample from the calibration curve.

Spectrophotometric Determination of Lithium (Li⁺) in a Dimethyl Sulfoxide Medium

This sensitive method is suitable for the determination of lithium in various matrices, including serum.[2]

Reagents:

- Quinizarin solution (1 mM in (CH₃)₂SO): Prepare by dissolving the appropriate amount of quinizarin in dimethyl sulfoxide.
- Sodium Hydroxide (NaOH) solution (0.1 M): Prepare in deionized water.
- Sodium Carbonate (Na₂CO₃) solution (0.25 M): Prepare in deionized water.
- Dimethyl Sulfoxide ((CH₃)₂SO) (90%): Prepare by mixing 90 mL of (CH₃)₂SO with 10 mL of deionized water.
- Standard Lithium (Li⁺) solution: Prepare a stock solution of a lithium salt and create working standards with concentrations in the range of 14-250 ppb.[2]

Procedure:



- In a test tube, mix 100 μ L of the sample or standard solution with 100 μ L of 0.1 M NaOH and 10 μ L of 0.25 M Na₂CO₃.
- Add 2.15 mL of 90% (CH₃)₂SO.
- Add 100 μL of 1 mM quinizarin in (CH₃)₂SO.
- · Mix the solution thoroughly.
- Allow the bluish-violet color to develop and stabilize for a period of 30 minutes to 2.5 hours.
- Measure the absorbance at the λmax of 601 nm against a reagent blank.[2][3]
- Construct a calibration curve using the standard lithium solutions.
- Determine the lithium concentration in the sample from the calibration curve.

Visualizations Signaling Pathway of Quinizarin-Metal Ion Complexation

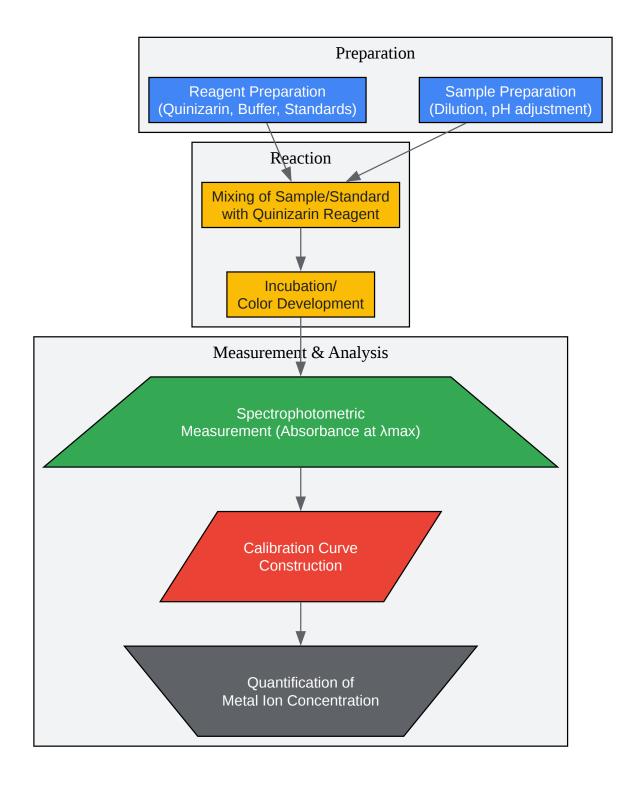


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Caption: Quinizarin-metal ion complexation signaling pathway.



Experimental Workflow for Spectrophotometric Metal Ion Detection

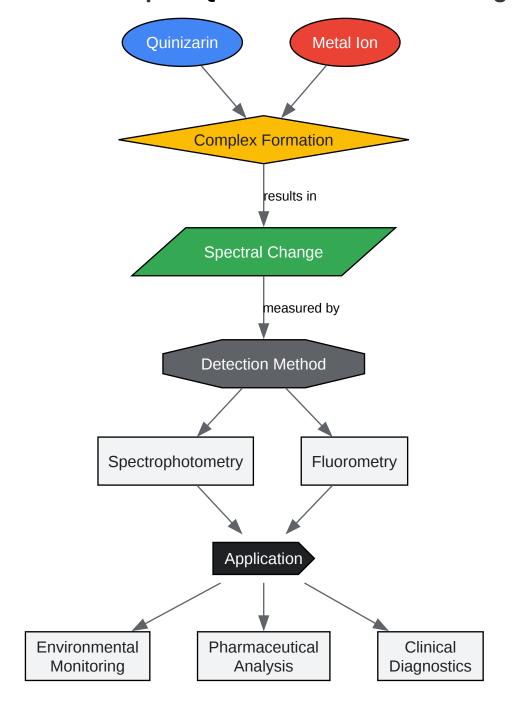




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Caption: General workflow for metal ion detection.

Logical Relationship of Quinizarin-Based Sensing



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